

Indoline Derivatives Show Promise in Combating Drug-Resistant *Staphylococcus aureus*

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Compound of Interest

Compound Name: *Ethanone, 1-(2,3-dihydro-1H-indol-5-yl)-*

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A comprehensive in vitro evaluation of various indoline derivatives has revealed their significant potential as antibacterial agents against methicillin-resistant *Staphylococcus aureus* (MRSA) and, to a lesser extent, vancomycin-resistant *Staphylococcus aureus* (VRSA). These findings offer a promising avenue for the development of new therapeutics to tackle the growing threat of antibiotic resistance.

Researchers are increasingly turning their attention to the therapeutic potential of indoline and its derivatives in the fight against multidrug-resistant bacteria. This guide provides a comparative overview of the in vitro performance of several classes of indoline derivatives against MRSA and VRSA, supported by experimental data from recent studies. The primary mechanisms of action appear to involve the disruption of the bacterial cell membrane, leading to cell death.

Comparative Antibacterial Activity

The antibacterial efficacy of different indoline derivatives varies depending on their structural modifications. The following tables summarize the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values for representative compounds from different studies.

Against Methicillin-Resistant *Staphylococcus aureus* (MRSA)

Derivative Class	Compound	MRSA Strain(s)	MIC (μ g/mL)	MBC (μ g/mL)	Reference
Trisindolines	Active Derivatives	MDR clinical isolates	0.6 - 51.7	1.6 - 11.6	[1]
Multi-halogenated Indoles	6-bromo-4-iodoindole	MW2, 33591	20	Not Reported	[2] [3]
4-bromo-6-chloroindole	MW2, 33591	50	Not Reported	[2] [3]	
Indole-Nitroimidazole Conjugates	Compound 4b	MRSA	1	Not Reported	[4]
Indole-based Aryl Sulfides	Lead Compounds	MRSA	\leq 2	Not Reported	[4]
Bis-Indoles	Lead Compounds	MRSA	1 - 4	Not Reported	[5]

Against Vancomycin-Intermediate/Resistant *Staphylococcus aureus* (VISA/VRSA)

Data on the activity of indoline derivatives against VRSA are limited. However, some studies have shown promising results against vancomycin-intermediate *S. aureus* (VISA).

Derivative Class	Compound	VISA/VRSA Strain(s)	MIC (μ g/mL)	Reference
Bis-Indoles	Lead Compounds	VISA	1 - 4	[5]
Indole-based Aryl Sulfides	Lead Compounds	Vancomycin-resistant strains	Potent activity reported	[3][4]
Substituted Indoles	IM Compounds	Vancomycin-resistant <i>S. aureus</i>	Synergistic with vancomycin	[2]

Experimental Protocols

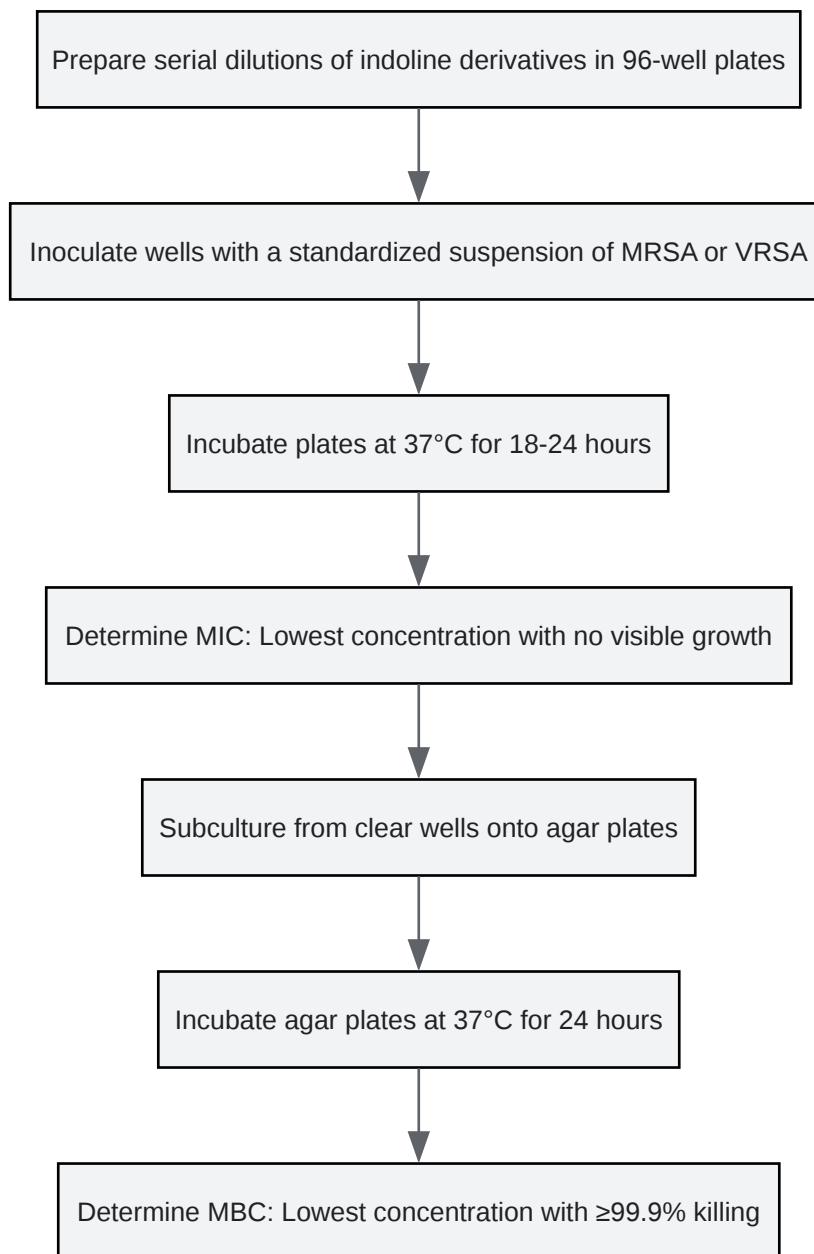
The following are detailed methodologies for the key experiments cited in the evaluation of these indoline derivatives.

Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) Determination

The broth microdilution method is a standard procedure used to determine the MIC and MBC of antimicrobial agents.

Experimental Workflow for MIC/MBC Determination

Workflow for MIC and MBC Determination

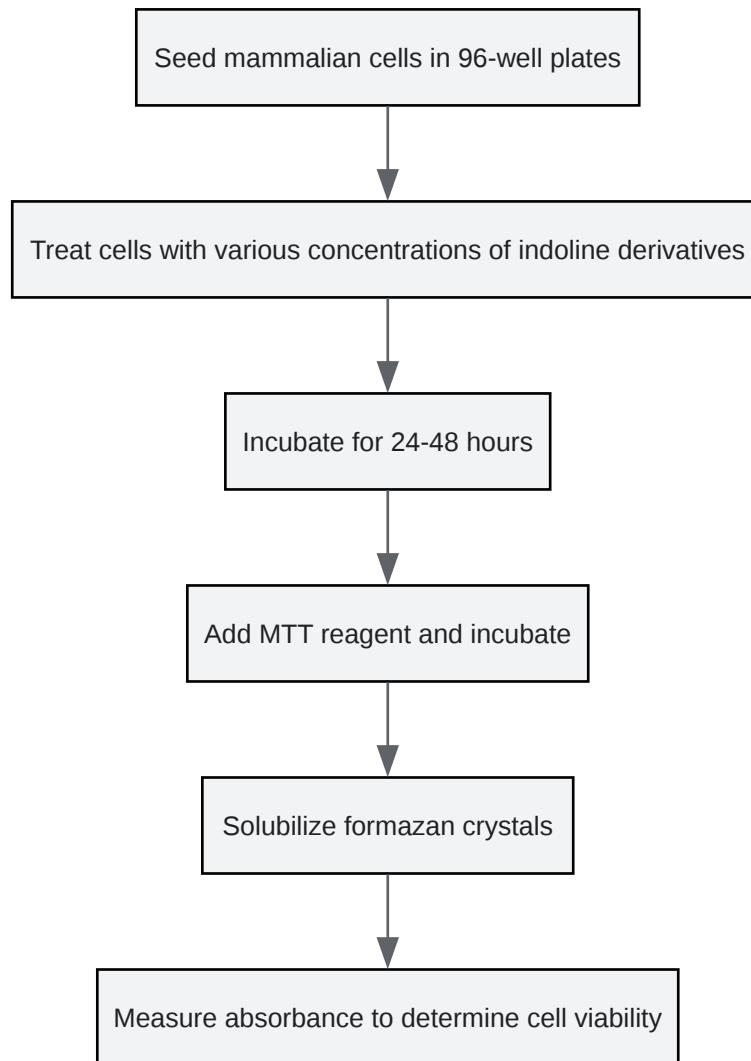
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Caption: A flowchart illustrating the key steps in determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of indoline derivatives against *S. aureus*.

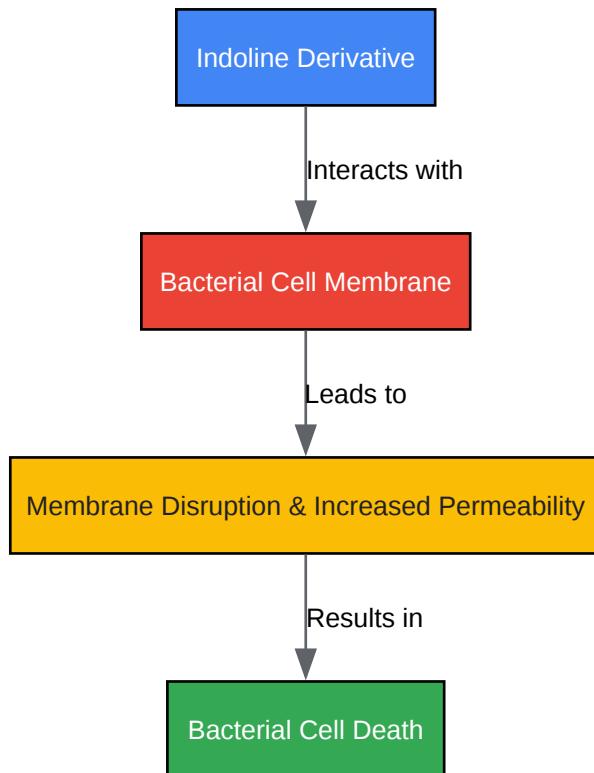
Cytotoxicity Assays

To assess the potential toxicity of the indoline derivatives to mammalian cells, cytotoxicity assays are performed. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a commonly used colorimetric method.

Experimental Workflow for Cytotoxicity Assay

Workflow for MTT Cytotoxicity Assay

Proposed Mechanism of Action of Indoline Derivatives

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